

An In-depth Technical Guide to Linolenyl Oleate (C₃₆H₆₄O₂)

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Compound of Interest

Compound Name: *Linolenyl oleate*

Cat. No.: *B15551841*

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Abstract

Linolenyl oleate (C₃₆H₆₄O₂) is a wax ester composed of α -linolenic acid and oleyl alcohol. As a member of the lipid class of molecules, it holds potential for investigation in various scientific domains, including drug delivery, material science, and as a bioactive compound. This technical guide provides a comprehensive overview of **linolenyl oleate**, including its physicochemical properties, proposed synthesis and analytical methodologies, and a review of the potential biological activities of its constituent fatty acids. This document is intended to serve as a foundational resource for researchers and professionals in the fields of chemistry, biology, and pharmacology.

Introduction

Linolenyl oleate is a long-chain wax ester with the molecular formula C₃₆H₆₄O₂. It is formed through the esterification of α -linolenic acid, an omega-3 polyunsaturated fatty acid, and oleyl alcohol, a monounsaturated fatty alcohol. While the biological activities of its constituent fatty acids, α -linolenic acid and oleic acid (from which oleyl alcohol is derived), are well-documented, the specific functions and therapeutic potential of the intact **linolenyl oleate** molecule are less

characterized. This guide aims to consolidate the available technical information and provide a framework for future research and development.

Physicochemical Properties

Detailed experimental physicochemical data for **linolenyl oleate** is not readily available in the literature. However, based on its chemical structure and data for similar wax esters, the following properties can be predicted.

Property	Value	Source
Molecular Formula	C36H64O2	-
Molecular Weight	528.89 g/mol	[1]
CAS Number	17673-61-9	[1]
Appearance	Likely a colorless to yellowish oily liquid at room temperature	Inferred
Solubility	Expected to be soluble in nonpolar organic solvents (e.g., hexane, chloroform) and insoluble in water	Inferred

Experimental Protocols

Enzymatic Synthesis of Linolenyl Oleate

The synthesis of wax esters like **linolenyl oleate** can be efficiently achieved through lipase-catalyzed esterification, which offers high selectivity and mild reaction conditions compared to chemical synthesis.[2][3]

Materials:

- α -Linolenic acid (>99% purity)
- Oleyl alcohol (>99% purity)
- Immobilized lipase (e.g., Novozym 435, Lipozyme RM IM)[4][5]

- Solvent (e.g., n-hexane, or solvent-free system)[4]
- Molecular sieves (for water removal in solvent-free systems)
- Buffer solution (if required for lipase activity)
- Rotary evaporator
- Reaction vessel with temperature and agitation control

Protocol:

- **Reactant Preparation:** Dissolve equimolar amounts of α -linolenic acid and oleyl alcohol in the chosen solvent in the reaction vessel. For a solvent-free system, directly mix the reactants.
- **Enzyme Addition:** Add the immobilized lipase to the reaction mixture. The optimal enzyme concentration should be determined empirically but typically ranges from 5-10% (w/w) of the total substrate weight.
- **Reaction Conditions:** Maintain the reaction at a constant temperature, typically between 40-60°C, with continuous agitation (e.g., 200 rpm).[4]
- **Water Removal:** If operating in a solvent-free system, add activated molecular sieves to the reaction mixture to remove the water produced during esterification, thereby driving the reaction towards product formation.
- **Monitoring the Reaction:** Monitor the progress of the reaction by taking aliquots at regular intervals and analyzing them by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Reaction Termination and Enzyme Recovery:** Once the reaction has reached the desired conversion, stop the reaction by filtering off the immobilized lipase. The lipase can be washed with solvent and reused for subsequent batches.
- **Product Purification:** Remove the solvent from the reaction mixture using a rotary evaporator. The crude product can be purified by column chromatography on silica gel to remove any unreacted fatty acids and alcohols.

Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

High-temperature GC-MS is a suitable method for the direct analysis of wax esters.[6]

Alternatively, the sample can be transesterified to fatty acid methyl esters (FAMES) and fatty alcohol methyl ethers for analysis on a standard GC-MS system.

Materials:

- **Linolenyl oleate** sample
- Internal standard (e.g., a wax ester with a different chain length)
- Hexane (or other suitable solvent)
- GC-MS system with a high-temperature capillary column (e.g., DB-1HT)[6]

Protocol for Direct Analysis:

- Sample Preparation: Prepare a stock solution of the **linolenyl oleate** sample and the internal standard in hexane at a known concentration (e.g., 1 mg/mL). Create a series of calibration standards by diluting the stock solution.
- GC-MS Parameters:
 - Injector: Set to a high temperature (e.g., 350°C) with a splitless injection mode.[6]
 - Oven Program: Start at a low temperature (e.g., 150°C), ramp up to a high temperature (e.g., 380°C) at a rate of 15-20°C/min, and hold for a sufficient time to ensure elution of the wax ester.[6]
 - Column: Use a high-temperature resistant column.
 - MS Detector: Operate in electron ionization (EI) mode, scanning a mass range of m/z 50-600.
- Data Analysis: Identify the **linolenyl oleate** peak based on its retention time and mass spectrum. Quantify the amount of **linolenyl oleate** in the sample by comparing the peak

area of the analyte to that of the internal standard using the calibration curve.

Potential Biological Activities and Signaling Pathways

While direct studies on the biological effects of **linolenyl oleate** are scarce, the activities of its constituent fatty acids, α -linolenic acid and oleic acid, are well-established. Upon enzymatic hydrolysis in vivo, **linolenyl oleate** would release these fatty acids, which can then exert their known biological effects.

α -Linolenic Acid

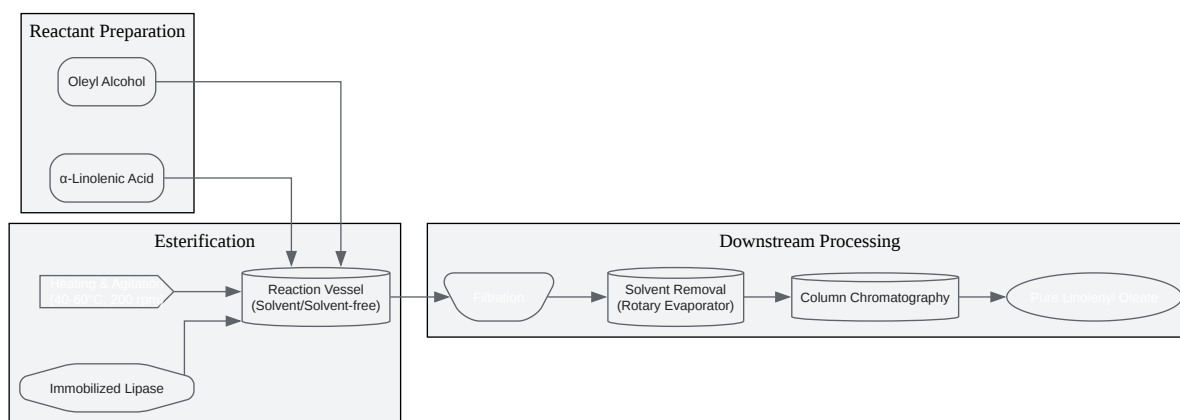
α -Linolenic acid (ALA) is an essential omega-3 fatty acid with a range of biological activities, including anti-inflammatory, neuroprotective, and cardioprotective effects.[7] ALA can be converted to the longer-chain omega-3 fatty acids, eicosapentaenoic acid (EPA) and docosahexaenoic acid (DHA), which are precursors to anti-inflammatory eicosanoids. ALA is also known to modulate gene expression through transcription factors such as NF- κ B and peroxisome proliferator-activated receptors (PPARs).[8]

Oleic Acid

Oleic acid is a monounsaturated omega-9 fatty acid that has been shown to influence various cellular processes. It can modulate signaling pathways related to cell proliferation, apoptosis, and inflammation. For instance, oleic acid has been reported to affect the MAPK, insulin, and hypoxia signaling pathways.[9] It can also influence the activity of the LDL receptor and protect against palmitate-induced apoptosis in some cancer cells.[5][10]

Visualizations

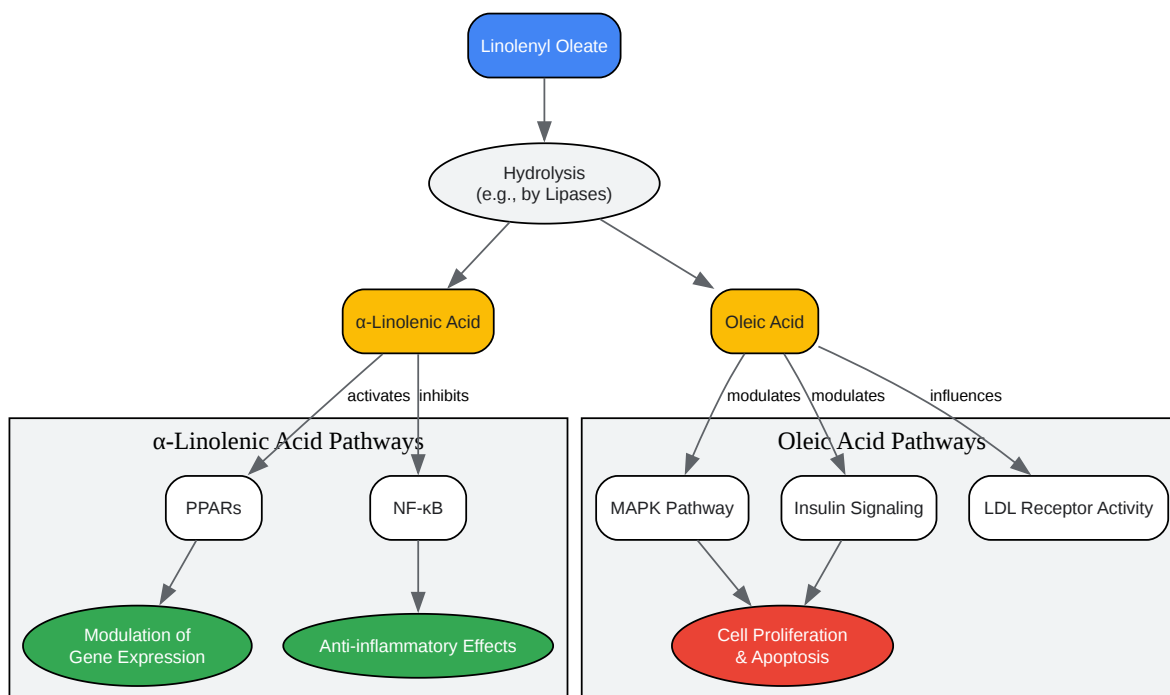
Experimental Workflows



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Caption: Workflow for the enzymatic synthesis of **linolenyl oleate**.

Potential Signaling Pathways of Metabolites



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Caption: Potential signaling pathways of **linolenyl oleate** metabolites.

Conclusion

Linolenyl oleate is a wax ester with potential applications in various scientific and industrial fields. While direct research on the intact molecule is limited, this guide provides a comprehensive overview of its synthesis, analysis, and the potential biological activities based on its constituent fatty acids. The provided experimental protocols and workflow diagrams offer a starting point for researchers interested in investigating this compound further. Future studies should focus on elucidating the specific biological effects and physicochemical properties of **linolenyl oleate** to fully realize its potential.

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